

Technical Guide: Physical Properties of 4-Iodobenzyl Alcohol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Iodobenzyl alcohol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the core physical properties of **4-iodobenzyl alcohol**, with a specific focus on its melting point. The information herein is compiled for use in research, drug development, and quality control settings where precise data is critical.

Core Physical and Chemical Properties

4-Iodobenzyl alcohol is a solid, oxygen-containing aromatic compound.^[1] Its key physical and chemical identifiers are summarized in the table below. This data is essential for its proper handling, characterization, and use in synthetic chemistry.

Data Presentation: Summary of Physical and Chemical Properties

Property	Value	Source(s)
IUPAC Name	(4-iodophenyl)methanol	[2][3]
CAS Number	18282-51-4	[2][4][5]
Molecular Formula	C ₇ H ₇ IO	[1][2][3][5]
Molecular Weight	234.03 g/mol	[1][3][4]
Melting Point	72-75 °C (lit.)	[4][6][7]
67.0-77.0 °C	[2]	
Boiling Point	136 °C / 5 mmHg (lit.)	[6]
Appearance	White to pale cream/yellow crystals or powder	[2][7]
Form	Solid / Crystalline Powder	[4][7]
InChI Key	CNQRHSZYVFOIE-UHFFFAOYSA-N	[2][4][5]
SMILES	OCc1ccc(I)cc1	[2][4][5]

Experimental Protocol: Melting Point Determination

The melting point of a solid is a critical indicator of its purity. Pure crystalline solids typically exhibit a sharp melting point, while impure samples melt over a wider temperature range and at a lower temperature.[8] The following is a generalized experimental protocol for determining the melting point of **4-iodobenzyl alcohol** using a capillary-based melting point apparatus (e.g., Mel-Temp or similar).

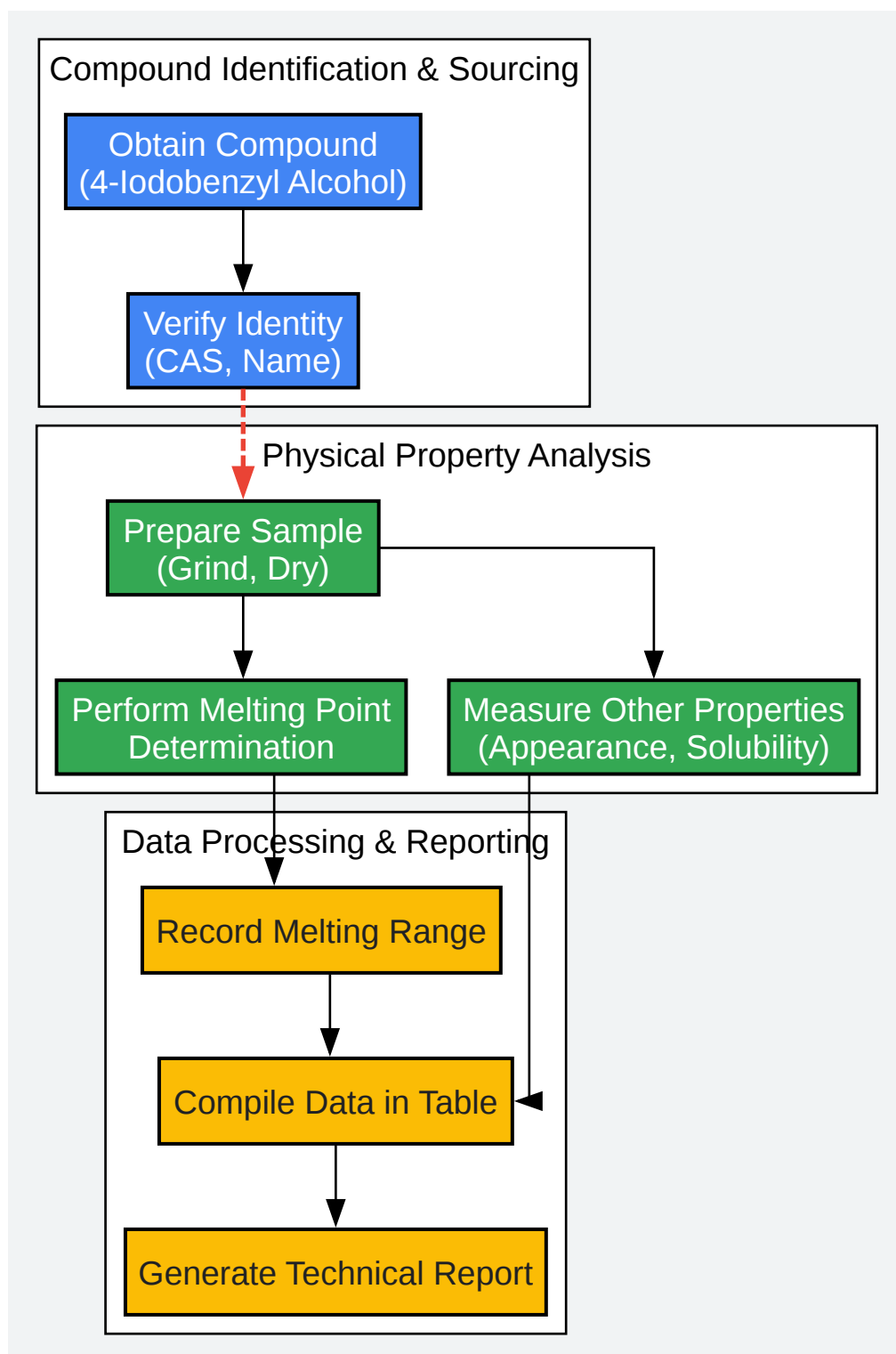
Methodology:

- Sample Preparation:
 - Ensure the **4-iodobenzyl alcohol** sample is a fine, dry powder. If necessary, crush any large crystals using a mortar and pestle.[9]

- Take a capillary tube (sealed at one end) and press the open end into the powdered sample. A small amount of solid (2-3 mm in height) should enter the tube.[\[8\]](#)[\[10\]](#)
- To pack the sample tightly at the bottom of the tube, tap the sealed end gently on a hard surface or drop the tube through a long, vertical glass tube onto the benchtop.[\[10\]](#)[\[11\]](#)
- Apparatus Setup:
 - Place the packed capillary tube into the sample holder of the melting point apparatus.[\[11\]](#)
 - Ensure the thermometer or temperature probe is correctly positioned to accurately measure the temperature of the heating block.
- Melting Point Measurement:
 - If the approximate melting point is known (around 72-75 °C), heat the apparatus rapidly to about 15-20 °C below this temperature.[\[10\]](#)[\[11\]](#)
 - Decrease the heating rate significantly to approximately 1-2 °C per minute. A slow heating rate is crucial for an accurate measurement.[\[8\]](#)[\[11\]](#)
 - Observe the sample through the magnifying lens.
 - Record the temperature at which the first droplet of liquid appears. This is the beginning of the melting range.[\[10\]](#)
 - Continue heating slowly and record the temperature at which the last solid crystal melts completely. This is the end of the melting range.[\[8\]](#)[\[10\]](#)
- Post-Measurement:
 - Record the observed melting range (e.g., 72.5-74.0 °C).
 - Allow the apparatus to cool sufficiently before performing another measurement.
 - Always use a fresh capillary tube and sample for each subsequent trial to ensure accuracy.[\[10\]](#)

Logical Workflow

The following diagram illustrates the logical workflow for the characterization of a chemical compound like **4-iodobenzyl alcohol**, from initial identification to the final data reporting.



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Caption: Workflow for Physical Characterization of **4-Iodobenzyl Alcohol**.

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